Personal protective equipment for handling (2-Chloro-4-iodophenyl)methanol

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Compound of Interest

Compound Name:	*(2-Chloro-4-iodophenyl)methanol*
CAS No.:	*1260654-93-0*
Cat. No.:	*B1429141*

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This guide outlines the safety protocols, personal protective equipment (PPE), and operational logistics for handling **(2-Chloro-4-iodophenyl)methanol**.[1]

Senior Scientist Note: This compound is a halogenated benzyl alcohol derivative. Do not confuse it with "Methanol" (the solvent). While the specific Safety Data Sheet (SDS) for CAS 1260654-93-0 may be sparse in public databases, we apply Structure-Activity Relationship (SAR) principles to establish safety protocols. As a halogenated aromatic, it poses risks of skin sensitization and respiratory irritation distinct from simple alcohols.

Part 1: Executive Safety Summary

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Parameter	Technical Detail
Chemical Name	(2-Chloro-4-iodophenyl)methanol
CAS Number	1260654-93-0
Physical State	Solid (Powder/Crystals)
Primary Hazards	H315 (Skin Irritant), H319 (Eye Irritant), H335 (Resp.[1] Irritant), H302 (Harmful if Swallowed).[1]
Critical Risk	Heavy Halogen sensitization: Iodine/Chlorine substituents increase the risk of contact dermatitis and potential thyroid interaction if systemically absorbed.
Waste Stream	Halogenated Organic Waste (Strict Segregation Required).[1]

Part 2: Risk Assessment & Engineering Controls[1]

Before donning PPE, you must establish the engineering controls. PPE is the last line of defense, not the first.

The "State-Change" Risk Model

Your risk profile changes dramatically during the experimental workflow. You must adapt your controls accordingly.

- Phase A: Solid Handling (Weighing/Transfer)[1]
  - Risk:[1][2][3][4] Airborne dust inhalation and surface contamination.
  - Control: Weigh inside a Chemical Fume Hood or use a Powder Weighing Funnel to minimize draft disturbance. If weighing on an open bench is unavoidable, a HEPA-filtered enclosure is mandatory.
- Phase B: Solubilization (Dissolving in solvent)[1]

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- Risk:[1][2][3][4][5] Dermal permeation. Once dissolved (e.g., in DCM, DMSO, or Methanol), the solvent acts as a vehicle, carrying the halogenated compound through gloves faster than the solid alone.[1]
- Control: All solution work must occur inside a certified fume hood.

Part 3: PPE Technical Specifications[1]

Hand Protection (The "Solvent Carrier" Rule)

Standard nitrile exam gloves are insufficient for prolonged contact with solutions of this compound.[1]

- For Solid Handling:
  - Primary: Nitrile Exam Gloves (minimum 5 mil thickness).[1]
  - Logic: Nitrile provides excellent protection against dry particulates.
- For Solution Handling (The Critical Pivot):
  - Scenario: Dissolved in Dichloromethane (DCM).
    - Recommendation:PVA (Polyvinyl alcohol) or Silver Shield/Laminate gloves.[1] Standard nitrile degrades in <5 minutes with DCM.
  - Scenario: Dissolved in Methanol or DMSO.
    - Recommendation:Double-gloving Nitrile (change outer pair every 15 mins).[1]
  - Scientific Rationale: The breakthrough time is dictated by the solvent, not the solute. However, the solute **(2-Chloro-4-iodophenyl)methanol** is the toxic payload.[1] If the solvent penetrates, the toxin enters your bloodstream.

Respiratory Protection

- Primary: Engineering controls (Fume Hood) are preferred.[1]
- Secondary (If hood unavailable for weighing):N95 or P100 Particulate Respirator.

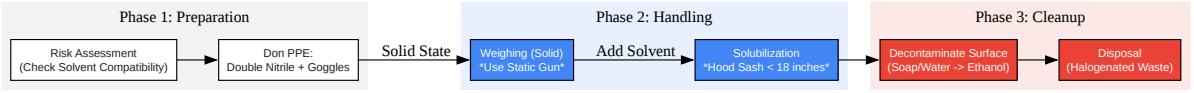
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- Fit Test: Required.[6][4][5][7] A surgical mask offers zero protection against chemical dust.

Eye & Body Protection[3][6][7]

- Eyes:Chemical Safety Goggles (indirect vented).[1]
  - Why: Safety glasses leave gaps. Fine powders can drift around lenses and dissolve in the moisture of the eye, creating a concentrated halogenated solution directly on the cornea.
- Body: Lab coat (buttoned, sleeves rolled down) + Long pants + Closed-toe shoes.[1]

Part 4: Operational Workflow (Visualized)



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Caption: Operational workflow emphasizing the transition from solid handling to solution handling, where risk of permeation increases.

Part 5: Step-by-Step Handling Protocol

Weighing the Solid

- Static Control: Halogenated benzyl alcohols can be static-prone.[1] Use an anti-static gun or ionizer bar if the powder "flies."
- Technique:
  - Place a secondary container (weigh boat) inside the balance.
  - Tare the balance.

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- Transfer solid using a disposable spatula. Do not return excess chemical to the stock bottle (contamination risk).
- Cap the stock bottle immediately after transfer.

Solubilization

- Solvent Choice: Likely soluble in DMSO, Methanol, or DCM.[1]
- Procedure: Add solvent slowly. Exothermic activity is unlikely but possible.[8]
- Spill Protocol: If solution spills on gloves, doff immediately. Do not wait for a burning sensation. Wash hands with soap and water, then re-glove.

Decontamination[3]

- Surface: Wipe the balance area with a dry tissue first (to pick up dust), then clean with a mild detergent solution, followed by 70% Ethanol.[1]
- Why Detergent first? Ethanol can sometimes spread hydrophobic powders rather than lifting them. Surfactants (soap) encapsulate the halogenated particles.

Part 6: Disposal Logistics

This is the most common compliance failure point.

- Classification: This compound contains Chlorine and Iodine. It is Halogenated.
- Segregation:
  - CORRECT: Pour into "Halogenated Organic Waste" carboy.
  - INCORRECT: Pouring into "Non-Halogenated" (e.g., Acetone/Methanol only) waste.[1]
  - Why: Halogenated waste requires high-temperature incineration to prevent the formation of dioxins. Mixing it with non-halogenated waste forces the disposal facility to treat the entire volume as halogenated, significantly increasing disposal costs and environmental impact.

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- Solid Waste: Contaminated weigh boats, spatulas, and gloves go into "Solid Hazardous Waste" (usually a bucket with a liner), not regular trash.[1]

References

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